

Application Notes and Protocols: Preparation of CAY10406 Stock Solution

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Compound of Interest

Compound Name: CAY10406

Cat. No.: B3026438

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Audience: Researchers, scientists, and drug development professionals.

Abstract: **CAY10406** is a potent, selective inhibitor of caspase-3 and caspase-7, key effector enzymes in the apoptotic signaling pathway.^{[1][2]} Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible results in downstream biological assays. This document provides a detailed protocol for the preparation, storage, and handling of **CAY10406** stock solutions.

Quantitative Data Summary

The physical and solubility properties of **CAY10406** are summarized below. This data is essential for calculating the required mass for stock solution preparation and selecting the appropriate solvent for your experimental needs.

Property	Value	Reference
Formal Name	(S)-1-benzyl-5-(1-[2-(phenoxy-p-trifluoromethyl)-pyrrolidynyl]-sulfonyl)-isatin	[1]
Molecular Formula	C ₂₇ H ₂₃ F ₃ N ₂ O ₅ S	[1]
Formula Weight	544.5 g/mol	[1]
Purity	≥98%	[1]
Formulation	A crystalline solid	[1]
Solubility (approx.)	DMF: 25 mg/mL DMSO: 10 mg/mL DMF:PBS (pH 7.2) (1:2): 0.5 mg/mL Ethanol: 0.05 mg/mL	[1]
Storage Temperature	-20°C	[1]
Stability	≥ 4 years (when stored as a solid at -20°C)	[1]

Experimental Protocol: Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CAY10406** using Dimethyl Sulfoxide (DMSO) as the solvent. DMSO is a common solvent for in vitro studies; however, the choice of solvent should always be guided by the specific requirements of the downstream application and the tolerance of the biological system to the solvent.

Materials and Equipment

- **CAY10406** (crystalline solid)
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Analytical balance

- Calibrated micropipettes and sterile tips
- Sterile microcentrifuge tubes or cryovials (amber or wrapped in foil)
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Calculation

To prepare a 10 mM stock solution, the required mass of **CAY10406** is calculated using its formula weight (FW = 544.5 g/mol).

- $\text{Mass (mg)} = \text{Desired Volume (mL)} \times \text{Desired Concentration (mM)} \times \text{FW (g/mol)} / 1000$
- To prepare 1 mL of a 10 mM stock solution:
- $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mM} \times 544.5 \text{ g/mol} / 1000 = 5.45 \text{ mg}$

Step-by-Step Procedure

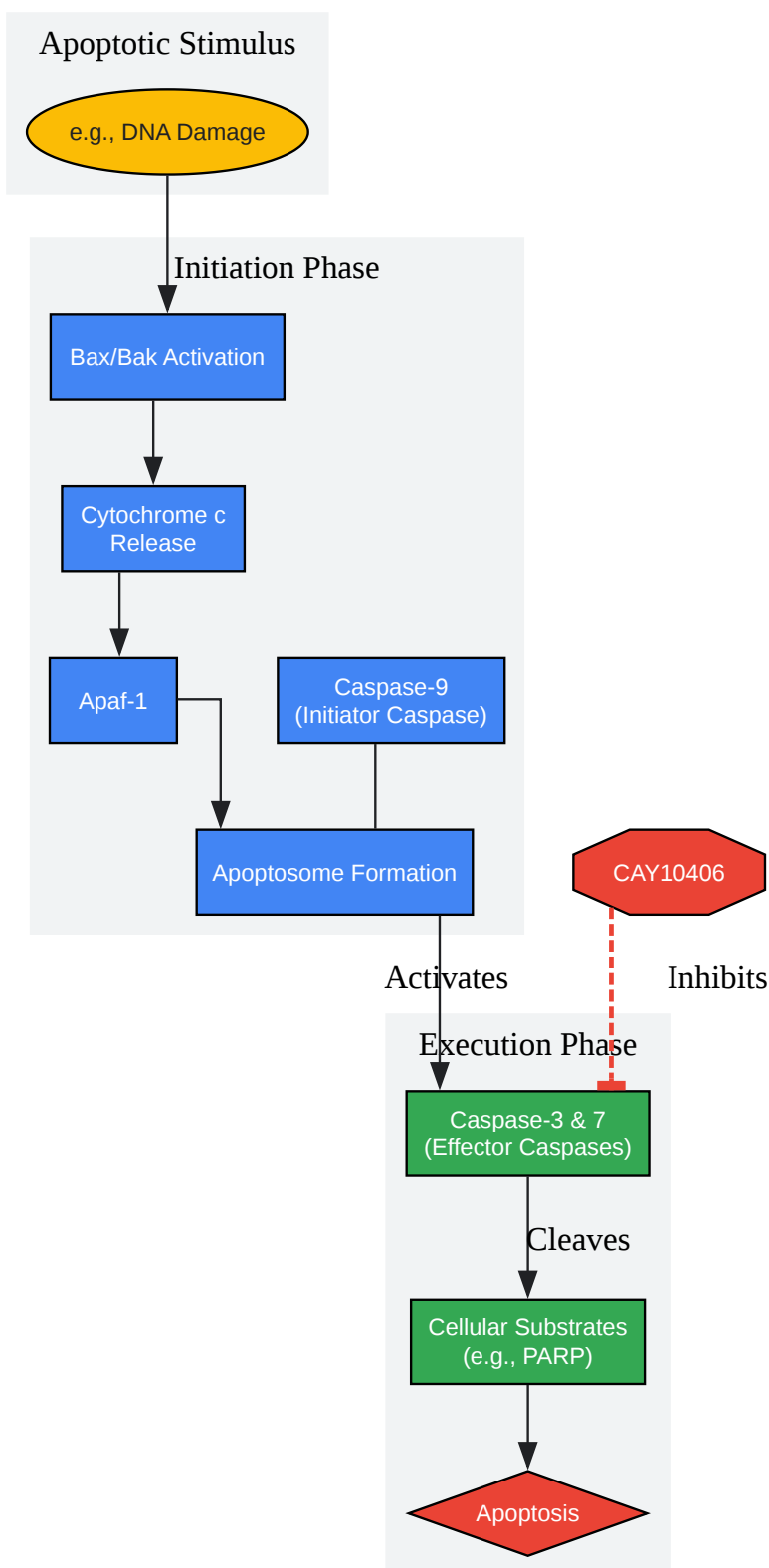
- Preparation: Before starting, allow the vial of **CAY10406** to equilibrate to room temperature for at least 15-20 minutes to prevent condensation.
- Weighing: Carefully weigh out 5.45 mg of **CAY10406** solid using an analytical balance and transfer it to a sterile microcentrifuge tube or cryovial.
- Solvent Addition: Add 1.0 mL of anhydrous DMSO to the tube containing the **CAY10406** solid.
- Dissolution: Cap the tube tightly and vortex the solution thoroughly until the solid is completely dissolved. Gentle warming in a water bath (37°C) for a few minutes can aid dissolution if necessary. Visually inspect the solution against a light source to ensure no particulates are present.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the stock solution into smaller, single-use aliquots (e.g., 20 µL or 50 µL) in sterile, light-protected cryovials.

- Storage: Store the aliquots at -20°C.[1] Properly stored, the solid compound is stable for at least four years.[1]

Visualized Workflows and Pathways

Signaling Pathway of CAY10406 Target

CAY10406 is an inhibitor of effector caspases-3 and -7, which are central executioners of apoptosis. The diagram below illustrates their position in the intrinsic apoptotic pathway.



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Caption: Intrinsic apoptosis pathway showing inhibition of Caspase-3/7 by **CAY10406**.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the logical flow of the protocol for preparing the **CAY10406** stock solution.



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Caption: Workflow for preparing **CAY10406** stock solution.

Safety Precautions

CAY10406 is for research use only and is not for human or veterinary use.[1] It should be considered hazardous until further information is available.[3][4][5] Standard laboratory safety practices should be employed. Use appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses. Handle the compound in a well-ventilated area or a chemical fume hood. Refer to the Safety Data Sheet (SDS) for complete safety information.

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